

Technical Support Center: 1-Bromo-1-Methylcyclohexane

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Compound of Interest

Compound Name: 1-Bromo-1-methylcyclohexane

Cat. No.: B3058953

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Welcome to the technical support center for **1-bromo-1-methylcyclohexane**. This guide is designed for researchers, scientists, and drug development professionals to ensure the safe handling and storage of this chemical in a laboratory setting.

Frequently Asked Questions (FAQs)

Q1: What is **1-bromo-1-methylcyclohexane** and what is it used for?

A1: **1-Bromo-1-methylcyclohexane** is an organic compound with the chemical formula $C_7H_{13}Br$.^[1] It is a colorless liquid at room temperature.^[1] This chemical is primarily used as a solvent and as an intermediate in the synthesis of various organic compounds and pharmaceuticals.^[1]

Q2: What are the primary hazards associated with **1-bromo-1-methylcyclohexane**?

A2: The primary hazards include skin irritation, serious eye irritation, and potential respiratory irritation.^{[2][3]} It is classified as an irritant.^[3] All personnel should handle this chemical with appropriate personal protective equipment.

Q3: What are the immediate first aid measures in case of exposure?

A3:

- General Advice: Immediately remove any contaminated clothing. Consult a physician and show them the safety data sheet.^[2]

- If Inhaled: Move the person to fresh air. If breathing is difficult, give artificial respiration and consult a physician.[2][4]
- In Case of Skin Contact: Wash off with soap and plenty of water. If skin irritation persists, get medical advice/attention.[2][4]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention if irritation persists.[2]
- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[4]

Q4: How should I properly store **1-bromo-1-methylcyclohexane**?

A4: Store the container tightly closed in a cool, dry, and well-ventilated area.[2][5] Keep it away from incompatible substances and sources of ignition.[2] For long-term storage, a cool, dry place is recommended.[2]

Q5: What should I do in the event of a spill?

A5: For a minor spill, absorb the chemical with an inert material and place it into a suitable disposal container.[2] For a major spill, clear the area, move upwind, and alert the fire brigade.[6] Wear appropriate personal protective equipment, including breathing apparatus and protective gloves.[6] Prevent the spill from entering drains or waterways.[2][6] Contain the spill with sand, earth, or vermiculite.[6]

Troubleshooting Guides

Issue: I notice a discoloration or degradation of the stored **1-bromo-1-methylcyclohexane**.

- Possible Cause: The chemical may have been exposed to light, moisture, or incompatible materials over time. Improper storage conditions can accelerate degradation.
- Solution:
 - Ensure the container is tightly sealed and stored in a cool, dark, and dry place as recommended.

- Check for any potential contaminants that may have been introduced into the container.
- If degradation is suspected, it is advisable to dispose of the chemical according to proper protocols and obtain a fresh supply for your experiments to ensure the integrity of your results.

Issue: I am observing unexpected side reactions or low yields in my experiment.

- Possible Cause: The purity of the **1-bromo-1-methylcyclohexane** may be compromised. It is known to undergo elimination reactions to form alkenes, especially when heated in the presence of a base or a protic solvent like ethanol.^[7]^[8]
- Solution:
 - Verify the purity of your starting material, if possible, using appropriate analytical techniques.
 - Consider the reaction conditions. **1-bromo-1-methylcyclohexane** can undergo both SN1 and E1 reactions.^[7] The choice of solvent and base, as well as the temperature, can influence the reaction pathway.
 - For substitution reactions, consider using a non-polar, aprotic solvent to minimize elimination byproducts. For elimination reactions, a strong, bulky base may be required.

Data Presentation

Physical and Chemical Properties

Property	Value
Molecular Formula	C7H13Br
Molecular Weight	177.08 g/mol ^[1] ^[3]
Appearance	Colorless liquid ^[1]
CAS Number	931-77-1 ^[2] ^[3]

GHS Hazard Information

Hazard Class	Hazard Statement
Skin Irritation	H315: Causes skin irritation[2][3]
Eye Irritation	H319: Causes serious eye irritation[2][3]
Respiratory Irritation	H335: May cause respiratory irritation[2][3]
Skin Sensitization	H317: May cause an allergic skin reaction[3]

Experimental Protocols

Protocol 1: Safe Handling Procedure

- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood.[2] Ensure an eyewash station and safety shower are readily accessible.[2]
- Personal Protective Equipment (PPE): Wear appropriate protective clothing, chemical-resistant gloves, and tightly fitting safety goggles.[2][5]
- Handling: Avoid contact with skin, eyes, and clothing.[2] Do not breathe vapors or fumes.[2] Wash hands thoroughly after handling.[2] Keep the container tightly closed when not in use.[2]
- Ignition Sources: Keep away from heat, sparks, and open flames.[2]

Protocol 2: Spill Clean-up Procedure

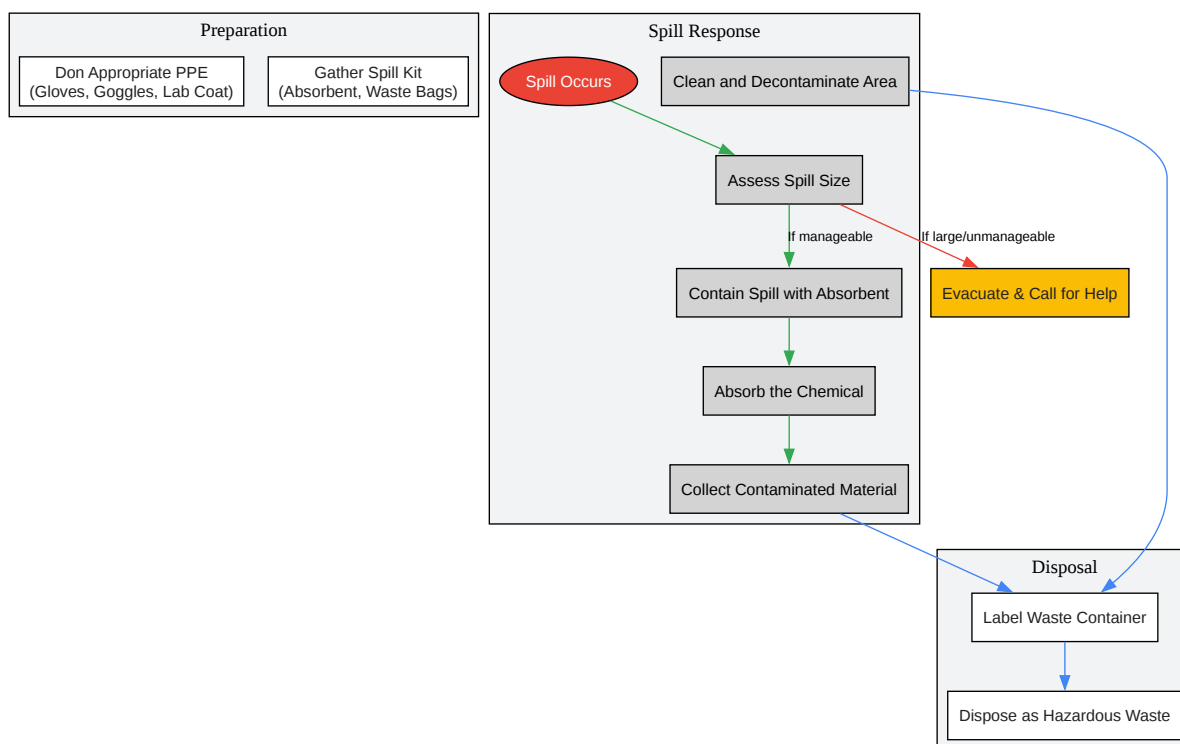
- Evacuation: For large spills, evacuate personnel to a safe area.[4]
- Ventilation: Ensure adequate ventilation.[4]
- Containment: Prevent the spill from spreading and entering drains.[2] Use an inert absorbent material such as sand, earth, or vermiculite to contain the spill.[6]
- Collection: Carefully collect the absorbed material into a suitable, labeled container for disposal.[6]
- Decontamination: Clean the spill area thoroughly.

- Disposal: Dispose of the waste in accordance with local, state, and federal regulations.[2]

Protocol 3: Disposal Procedure

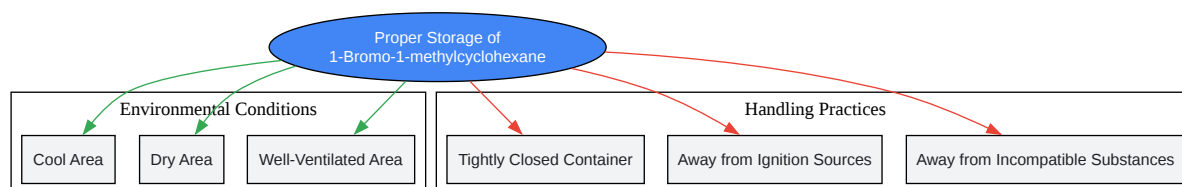
- Waste Characterization: This material should be treated as hazardous waste.
- Containerization: Collect waste in a designated and properly labeled container.[5]
- Disposal Method: The material can be disposed of by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[5] Do not dispose of it down the drain or in regular trash.[5]

Visualizations



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Caption: A workflow diagram for handling a chemical spill.



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Caption: Key guidelines for the proper storage of **1-bromo-1-methylcyclohexane**.

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